

An In-depth Technical Guide on Bis(4-phenoxyphenyl)methanone

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Compound of Interest

Compound Name: *4,4'-Diphenoxylbenzophenone*

Cat. No.: *B076987*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of bis(4-phenoxyphenyl)methanone, including its molecular weight and other key data. It details a plausible experimental protocol for its synthesis via Friedel-Crafts acylation and outlines standard procedures for its characterization using modern spectroscopic techniques.

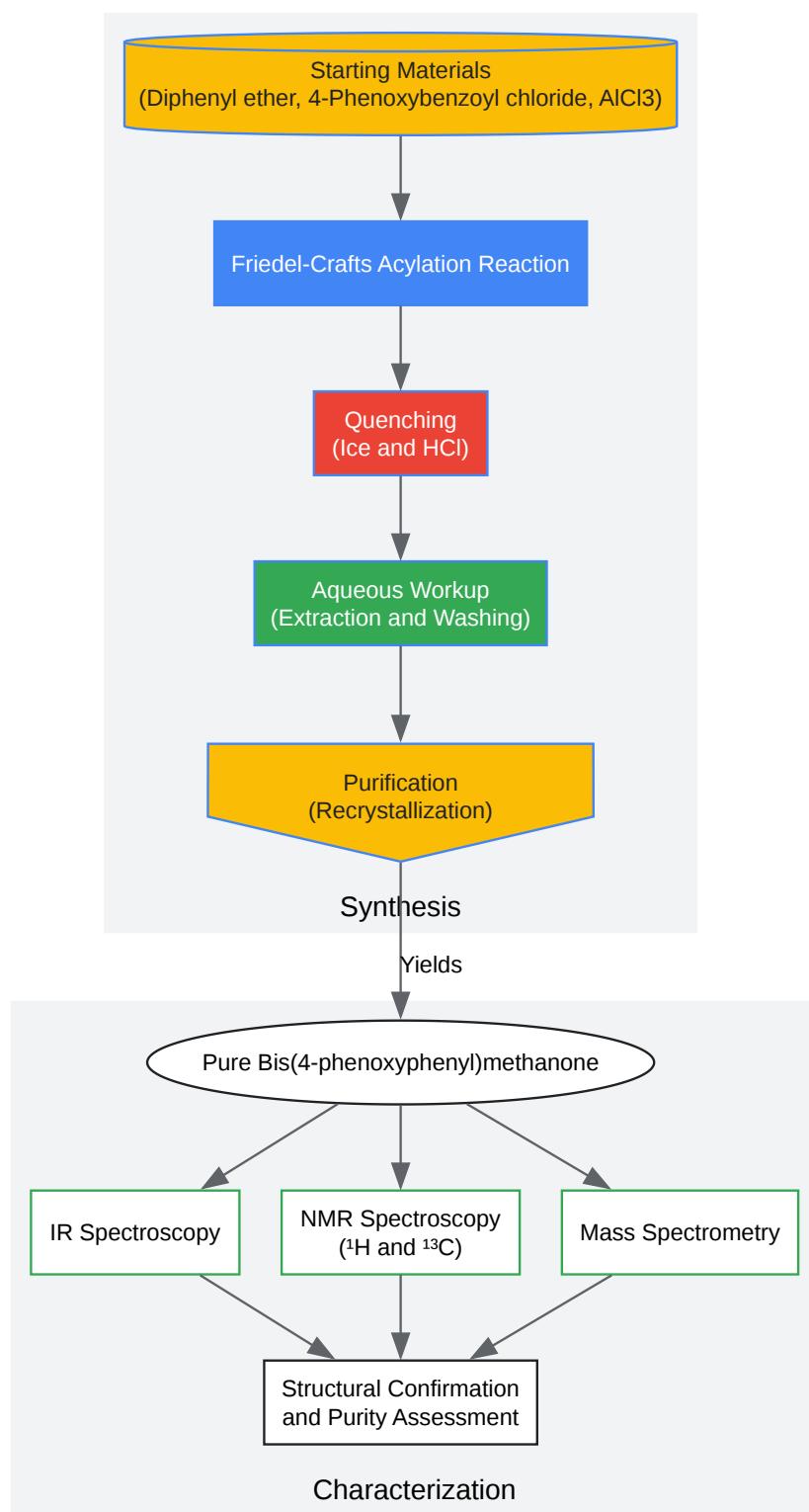
Core Data Presentation

The quantitative data for bis(4-phenoxyphenyl)methanone are summarized in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Weight	366.41 g/mol	[1] [2]
Exact Mass	366.4086 g/mol	[3]
Chemical Formula	C ₂₅ H ₁₈ O ₃	[1] [3]
CAS Number	14984-21-5	[1] [3]
Common Synonyms	4,4'-Diphenoxylbenzophenone	[1] [3]
Melting Point (T _f)	596.62 K (323.47 °C) (Joback Method)	[1]
Boiling Point (T _b)	986.79 K (713.64 °C) (Joback Method)	[1]
LogP (Octanol/Water)	6.502 (Crippen Method)	[1]

Chemical Structure

The following diagram illustrates the chemical structure of bis(4-phenoxyphenyl)methanone.



Experimental Workflow for Bis(4-phenoxyphenyl)methanone

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References

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